

preparation and characterization of Diarylanilide Yellow nanoparticles

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Compound of Interest

Compound Name: *Diarylanilide Yellow*

CAS No.: 6358-85-6

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Application Notes & Protocols for Researchers

Preparation and Characterization of Diarylanilide Yellow Nanoparticles: A Comprehensive Guide

Introduction

Diarylanilide Yellow, a class of synthetic organic pigments, is renowned for its vibrant yellow hue and excellent stability.[1][2] Traditionally used in plastics, inks, and coatings, its application in advanced fields such as biomedical imaging, sensing, and drug delivery is limited by its inherent insolubility in aqueous and biological media. Nanoengineering offers a transformative solution by reformulating bulk **Diarylanilide Yellow** into stable, dispersible nanoparticles. This conversion not only overcomes solubility challenges but can also unlock novel size-dependent optical and physical properties.[3]

This guide provides a detailed technical overview and validated protocols for the synthesis and comprehensive characterization of **Diarylanilide Yellow** nanoparticles. We will explore two robust preparation methods—Reprecipitation and Emulsion-Solvent Evaporation—and detail a

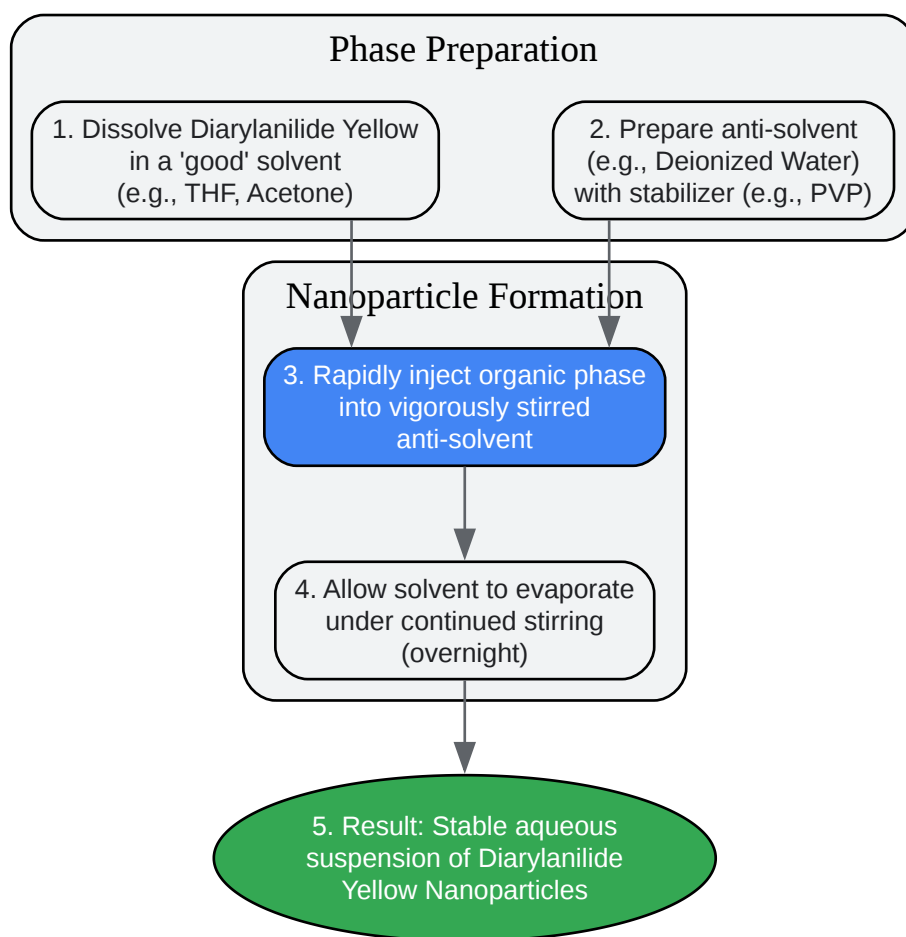
suite of essential analytical techniques for thorough characterization. The methodologies are presented to ensure scientific rigor, reproducibility, and a deep understanding of the causal relationships between process parameters and nanoparticle attributes.

Part I: Synthesis of Diarylanilide Yellow Nanoparticles

The selection of a synthesis method is critical as it dictates key nanoparticle characteristics such as size, morphology, and surface chemistry. We present two widely adopted "bottom-up" approaches suitable for organic molecules.

Method 1: Reprecipitation (Solvent Displacement)

The reprecipitation method is a simple, rapid, and effective technique for fabricating organic nanoparticles.^[4] The underlying principle involves the rapid desolvation of the organic compound when a solution of it in a "good" solvent is introduced into a "poor" or "anti-solvent." This supersaturation induces nucleation and subsequent growth of nanoparticles, the size of which is kinetically controlled.^[5] The presence of a stabilizer in the anti-solvent is crucial to prevent aggregation and ensure colloidal stability.



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Caption: Workflow for nanoparticle synthesis via the reprecipitation method.

- Materials & Reagents:
 - **Diarylanilide Yellow** Pigment
 - Good Solvent: Tetrahydrofuran (THF) or Acetone (ACS Grade)
 - Anti-Solvent: Deionized Water (18.2 MΩ·cm)
 - Stabilizer: Polyvinylpyrrolidone (PVP, Mw 40,000) or Poly(vinyl alcohol) (PVA)
 - Glassware: Scintillation vials, magnetic stir bars, volumetric flasks.
- Preparation of Solutions:

- Organic Phase: Prepare a 1 mg/mL stock solution of **Diarylanilide Yellow** in THF. Use sonication if necessary to ensure complete dissolution.
- Aqueous Phase: Prepare a 0.5% (w/v) solution of PVP in deionized water. Stir until fully dissolved.
- Nanoparticle Synthesis:
 - Place 20 mL of the aqueous PVP solution into a 50 mL beaker on a magnetic stir plate set to 800-1000 RPM.
 - Using a syringe pump for precise control, inject 1 mL of the organic **Diarylanilide Yellow** solution into the center of the vortex of the stirring aqueous phase at a rate of 10 mL/hr. Causality: A rapid injection into a vigorously stirred medium ensures instantaneous mixing and promotes the formation of small, uniform nuclei.
 - Observe the immediate formation of a colloidal suspension, indicated by a change in color and turbidity.
 - Leave the suspension stirring uncovered in a fume hood overnight to allow for the complete evaporation of the THF.
- Purification (Optional):
 - To remove excess stabilizer, the nanoparticle suspension can be purified via centrifugation (e.g., 15,000 x g for 30 minutes). Discard the supernatant and resuspend the nanoparticle pellet in fresh deionized water.

Method 2: Emulsion-Solvent Evaporation

This technique is particularly suitable for hydrophobic compounds and allows for high encapsulation efficiency.[6] It involves creating a stable oil-in-water (o/w) emulsion. The "oil" phase consists of the organic pigment dissolved in a water-immiscible solvent, which is then dispersed as fine droplets in an aqueous phase containing a surfactant. High-energy homogenization or sonication is used to reduce the droplet size to the nanometer scale. Subsequent evaporation of the organic solvent causes the pigment to precipitate within the nanodroplets, forming solid nanoparticles.[7][8]

- Materials & Reagents:
 - **Diarylanilide Yellow** Pigment
 - Organic Solvent: Dichloromethane (DCM) or Ethyl Acetate
 - Aqueous Phase: Deionized Water
 - Surfactant: Sodium dodecyl sulfate (SDS) or Poloxamer 188
 - Equipment: High-shear homogenizer or probe sonicator.
- Preparation of Phases:
 - Oil Phase: Dissolve 10 mg of **Diarylanilide Yellow** in 2 mL of DCM.
 - Aqueous Phase: Prepare 20 mL of a 1% (w/v) SDS solution in deionized water.
- Emulsification:
 - Add the oil phase to the aqueous phase.
 - Immediately emulsify the mixture using a probe sonicator at 60% amplitude for 3-5 minutes on an ice bath. Causality: The ice bath prevents overheating, which can degrade the pigment and affect solvent properties. High-energy sonication provides the necessary force to break down large oil droplets into a nano-emulsion.
- Solvent Evaporation:
 - Transfer the resulting emulsion to a round-bottom flask and connect it to a rotary evaporator. Alternatively, use a magnetic stirrer in a fume hood.
 - Allow the DCM to evaporate under reduced pressure or overnight stirring. As the solvent is removed, the nanoparticles will solidify.
- Purification:

- ## Part II: Characterization of Diarylanilide Yellow Nanoparticles

```
graph TD; A([Nanoparticle Suspension  
(Post-Synthesis)]) --> B[Primary Analysis (in Suspension)]; A -.-> C[Secondary Analysis (Dried Sample)]; A -.-> D[Comprehensive Nanoparticle Profile]; B --> D; C --> D; C -.-> A;
```

The flowchart illustrates the process of nanoparticle characterization, starting from a **Nanoparticle Suspension (Post-Synthesis)** and leading to a **Comprehensive Nanoparticle Profile**.

Primary Analysis (in Suspension) involves:

- Dynamic Light Scattering (DLS)
 - Hydrodynamic Size
 - Polydispersity (PDI)
 - Zeta Potential (Stability)
- UV-Vis Spectroscopy
 - Optical Properties
 - Confirmation of Presence

Secondary Analysis (Dried Sample) involves:

- Electron Microscopy (TEM/SEM)
 - Morphology & Direct Size
 - Surface Topography
- X-Ray Diffraction (XRD)
 - Crystalline Structure
 - Crystallite Size

The process flow is as follows:

- Nanoparticle Suspension (Post-Synthesis)** leads to **Primary Analysis (in Suspension)** and **Secondary Analysis (Dried Sample)**.
- Primary Analysis (in Suspension)** leads to **Comprehensive Nanoparticle Profile**.
- Secondary Analysis (Dried Sample)** leads to **Comprehensive Nanoparticle Profile**.
- Secondary Analysis (Dried Sample)** also leads back to **Nanoparticle Suspension (Post-Synthesis)** (Requires drying).

Caption: A multi-technique workflow for nanoparticle characterization.

Dynamic Light Scattering (DLS)

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resulting in slower fluctuations. The Stokes-Einstein equation is then used to relate the rate of these fluctuations to the hydrodynamic diameter.^[12]

- **Sample Preparation:** Dilute the nanoparticle suspension with deionized water to a faint, slightly turbid appearance. Overly concentrated samples can cause multiple scattering events, leading to inaccurate results.
- **Measurement:**
 - Transfer the diluted sample to a clean cuvette.
 - Equilibrate the sample at 25°C in the instrument for 1-2 minutes.
 - Perform at least three replicate measurements to ensure reproducibility.
- **Data Analysis:**
 - **Z-Average Diameter:** The intensity-weighted mean hydrodynamic size.
 - **Polydispersity Index (PDI):** A measure of the broadness of the size distribution. A PDI value < 0.2 indicates a monodisperse or narrowly distributed sample.
 - **Zeta Potential:** Measured using the same instrument (often with a specific electrode cuvette), this value indicates the surface charge of the nanoparticles and is a key predictor of colloidal stability. Values more negative than -30 mV or more positive than +30 mV generally indicate good stability against aggregation.^[11]

Parameter	Typical Expected Value	Significance
Z-Average Diameter	50 - 250 nm	Mean hydrodynamic size
Polydispersity Index (PDI)	< 0.25	Homogeneity of size distribution
Zeta Potential	< -25 mV	Indicates good colloidal stability

Electron Microscopy (TEM & SEM)

Electron microscopy provides direct visualization of the nanoparticles, offering invaluable information about their actual size, shape, and surface features.

- Transmission Electron Microscopy (TEM): A high-energy electron beam is transmitted through an ultrathin sample to generate a high-resolution, 2D projection image.^{[13][14]} It is the preferred method for accurately measuring primary particle size and observing internal structure.^{[15][16]}
- Scanning Electron Microscopy (SEM): An electron beam is scanned across the surface of a sample, generating high-resolution 3D images of the surface topography.^{[17][18]} It is excellent for observing overall morphology, surface texture, and the state of aggregation.^{[19][20]}
- Grid/Stub Preparation:
 - For TEM: Place a 5 μ L drop of the diluted nanoparticle suspension onto a carbon-coated copper grid. Allow it to sit for 1-2 minutes, then wick away the excess liquid with filter paper. Let the grid air-dry completely.
 - For SEM: Place a 10 μ L drop of the suspension onto a clean silicon wafer or an aluminum SEM stub. Allow it to air-dry completely in a dust-free environment. The sample may require sputter-coating with a thin layer of gold or carbon to make it conductive and prevent charging under the electron beam.
- Imaging:
 - Load the prepared sample into the microscope.
 - Acquire images at various magnifications to assess both individual particles and the overall population.
 - For quantitative size analysis, measure the diameters of at least 100-200 individual particles from multiple TEM images using image analysis software (e.g., ImageJ).

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum. For **Diarylanilide Yellow** nanoparticles, this technique confirms the presence of the pigment in the colloidal suspension and can reveal size-dependent shifts in the absorption spectrum.^[21] Aggregation of nanoparticles can also be detected by a broadening or red-shifting of the absorption peaks.^[21]

- **Sample Preparation:** Dilute the nanoparticle suspension in deionized water to ensure the maximum absorbance is within the linear range of the spectrophotometer (typically < 1.0 AU).
- **Measurement:**
 - Use a dual-beam spectrophotometer with deionized water as the reference blank.
 - Scan the sample over a wavelength range of 200-800 nm.
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}). Compare the spectrum to that of the bulk pigment dissolved in an organic solvent to check for spectral shifts.

X-Ray Diffraction (XRD)

XRD is a powerful, non-destructive technique used to analyze the crystallographic structure of a material.^{[22][23]} When X-rays interact with a crystalline sample, they are diffracted at specific angles determined by the arrangement of atoms in the crystal lattice. The resulting diffraction pattern serves as a fingerprint for the material's phase and structure.^[24] For nanoparticles, peak broadening in the XRD pattern is inversely related to the size of the crystalline domains, which can be estimated using the Scherrer equation.^{[25][26]}

- **Sample Preparation:** The nanoparticle suspension must be dried to a fine powder. This can be achieved by lyophilization (freeze-drying) or by centrifuging the sample and drying the resulting pellet in a vacuum oven at a low temperature.
- **Measurement:**
 - Mount the powder on a low-background sample holder.

- Collect the diffraction pattern, typically over a 2θ range of 10-80 degrees.
- Data Analysis:
 - Phase Identification: Compare the positions of the diffraction peaks to reference patterns in a database (e.g., JCPDS) to confirm the crystalline phase of the **Diarylanilide Yellow**.
 - Crystallite Size Estimation: Select a prominent, well-defined diffraction peak and measure its full width at half maximum (FWHM). Apply the Debye-Scherrer equation: $D = (K\lambda) / (\beta \cos\theta)$ Where:
 - D = Mean crystallite size
 - K = Scherrer constant (~0.9)
 - λ = X-ray wavelength (e.g., 1.54 Å for Cu $K\alpha$)
 - β = FWHM of the peak in radians
 - θ = Bragg angle of the peak

Parameter	Information Obtained
Peak Positions (2θ)	Crystalline structure and phase identification
Peak Broadening (FWHM)	Estimation of average crystallite size

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